

4-tert-Butyl-2-chlorophenol molecular structure and weight

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Compound of Interest

Compound Name: 4-tert-Butyl-2-chlorophenol

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In-Depth Technical Guide: 4-tert-Butyl-2-chlorophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the molecular structure and key physicochemical properties of **4-tert-Butyl-2-chlorophenol**, a compound of interest in various chemical and pharmaceutical research domains.

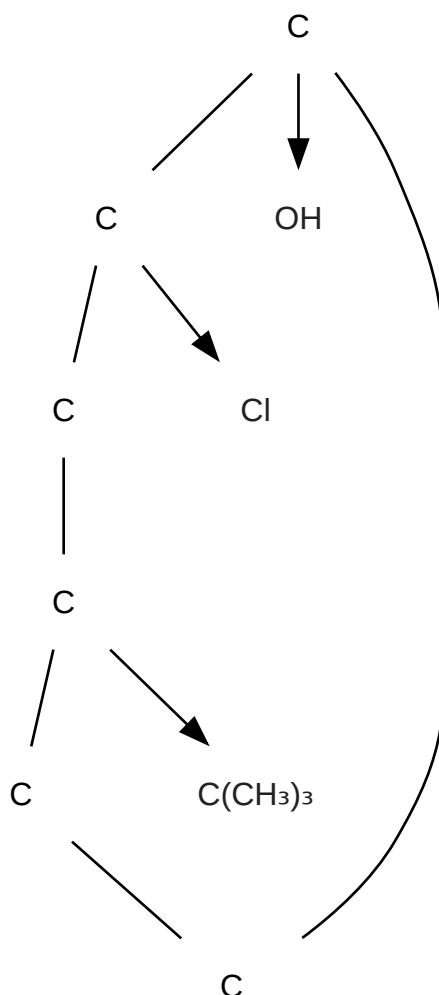
Core Molecular Data

The fundamental molecular and physical properties of **4-tert-Butyl-2-chlorophenol** are summarized in the table below. This data is essential for experimental design, analytical method development, and computational modeling.

Parameter	Value	Source
Molecular Formula	C ₁₀ H ₁₃ ClO	[1] [2] [3] [4] [5]
Molecular Weight	184.66 g/mol	[1] [3] [4]
Exact Mass	184.0654927 Da	[1]
IUPAC Name	4-tert-butyl-2-chlorophenol	[1] [2]
CAS Registry Number	98-28-2	[1] [2] [6]
Synonyms	2-Chloro-4-tert-butylphenol, Phenol, 2-chloro-4-(1,1-dimethylethyl)-	[1] [2] [4]

Molecular Structure and Visualization

4-tert-Butyl-2-chlorophenol is an aromatic organic compound. Its structure consists of a phenol ring substituted with a chlorine atom at the second position and a tert-butyl group at the fourth position relative to the hydroxyl group. This substitution pattern dictates its chemical reactivity and physical properties.



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Caption: Molecular structure of **4-tert-Butyl-2-chlorophenol**.

Experimental Protocols

While this document focuses on the core molecular properties, researchers interested in experimental applications can find detailed protocols in various scientific databases. For instance, retention indices in non-polar columns for gas chromatography have been reported, which is crucial for separation and identification.[2][6] Further experimental details regarding its synthesis, reactivity, and potential biological activity can be found in specialized chemical and patent literature.[1]

This guide serves as a foundational resource for professionals engaged in research and development activities involving **4-tert-Butyl-2-chlorophenol**. The provided data and structural visualization are intended to facilitate further investigation and application of this compound.

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References

- 1. 4-tert-Butyl-2-chlorophenol | C₁₀H₁₃ClO | CID 7380 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-tert-Butyl-2-chlorophenol [webbook.nist.gov]
- 3. scbt.com [scbt.com]
- 4. echemi.com [echemi.com]
- 5. Page loading... [guidechem.com]
- 6. 4-tert-Butyl-2-chlorophenol [webbook.nist.gov]
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